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In-Depth Technical Guide: Safety and Handling of Tin(II) 2,3-Naphthalocyanine

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Compound of Interest		
Compound Name:	Tinii2,3-naphthalocyanine	
Cat. No.:	B15383212	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for Tin(II) 2,3-naphthalocyanine, a coordination compound with significant applications in materials science and photodynamic therapy. Due to the limited availability of specific toxicological data for this compound, this guide amalgamates information from safety data sheets for the compound and related substances, as well as general toxicological profiles for organotin compounds.

Hazard Identification and Classification

Tin(II) 2,3-naphthalocyanine is classified as a hazardous substance. The primary hazards are associated with irritation to the skin, eyes, and respiratory system.[1] While specific quantitative toxicity data such as LD50 (median lethal dose) and LC50 (median lethal concentration) are not readily available for this specific compound, the known hazards necessitate careful handling and the use of appropriate personal protective equipment.

GHS Hazard Classification:



Hazard Class	Category
Skin Irritation	2
Eye Irritation	2
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory System)

Source: Sigma-Aldrich Safety Data Sheet.[1]

Hazard Statements:

H315: Causes skin irritation.

H319: Causes serious eye irritation.

H335: May cause respiratory irritation.

Source: Sigma-Aldrich Safety Data Sheet.[1]

Toxicological Profile

Detailed toxicological studies specifically on Tin(II) 2,3-naphthalocyanine are limited. However, the toxicological profile of tin and its organic compounds provides a basis for understanding potential health effects. Organotin compounds, in general, can vary widely in toxicity. Some organotins are known to be neurotoxic, immunotoxic, and can affect the reproductive system. While no specific data is available for Tin(II) 2,3-naphthalocyanine, it is prudent to handle it with the assumption that it may share some of these toxicological properties.

The "Toxicological Profile for Tin and Tin Compounds" by the Agency for Toxic Substances and Disease Registry (ATSDR) indicates that the toxicity of organotin compounds is largely determined by the nature of the organic groups attached to the tin atom.[2][3]

Handling and Storage Precautions

Proper handling and storage procedures are crucial to minimize exposure and ensure laboratory safety.



Personal Protective Equipment (PPE):

PPE	Specification
Eye Protection	Chemical safety goggles or face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).
Respiratory Protection	Use in a well-ventilated area or with a fume hood. If dusts are generated, a NIOSH-approved particulate respirator is recommended.
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes.

Engineering Controls:

- Work in a well-ventilated laboratory, preferably within a chemical fume hood, especially when handling the powder form or when heating the substance.
- Ensure eyewash stations and safety showers are readily accessible.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- · Keep away from strong oxidizing agents.

Experimental Protocols

While detailed, step-by-step protocols for all applications of Tin(II) 2,3-naphthalocyanine are proprietary to individual research groups, the following sections outline the general methodologies found in the scientific literature for key experimental procedures.

Thin Film Deposition by Thermal Evaporation



Tin(II) 2,3-naphthalocyanine is frequently used in the fabrication of organic electronic devices, often being deposited as a thin film. Thermal evaporation is a common technique for this purpose.[4][5]

General Procedure:

- Substrate Preparation: Substrates (e.g., glass, indium tin oxide-coated glass) are thoroughly cleaned using a sequence of solvents such as acetone, isopropanol, and deionized water in an ultrasonic bath. They are then dried with a stream of nitrogen gas.
- Loading the Source: A small amount of Tin(II) 2,3-naphthalocyanine powder is placed in a refractory boat (e.g., tungsten, molybdenum) within a high-vacuum thermal evaporation chamber.
- Evacuation: The chamber is evacuated to a high vacuum, typically in the range of 10^{-6} to 10^{-7} Torr, to ensure a long mean free path for the evaporated molecules and to minimize contamination.
- Deposition: The boat is resistively heated to a temperature sufficient to cause sublimation of the Tin(II) 2,3-naphthalocyanine. The deposition rate and film thickness are monitored in real-time using a quartz crystal microbalance. A typical deposition rate is in the range of 0.1-1 Å/s.
- Cooling and Venting: After the desired film thickness is achieved, the heating is turned off, and the substrate is allowed to cool under vacuum before the chamber is vented to atmospheric pressure.



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Workflow for Thin Film Deposition by Thermal Evaporation.



Synthesis and Purification

Detailed, publicly available protocols for the synthesis of Tin(II) 2,3-naphthalocyanine are scarce. However, a general approach for the synthesis of metallonaphthalocyanines involves the reaction of a naphthalonitrile derivative with a metal salt at high temperatures.

General Synthesis Outline:

- Reactants: 2,3-dicyanonaphthalene is reacted with a tin(II) salt (e.g., tin(II) chloride) in a
 high-boiling point solvent such as quinoline or in a melt with a catalyst like 1,8diazabicyclo[5.4.0]undec-7-ene (DBU).
- Reaction Conditions: The mixture is heated to a high temperature (typically >200 °C) under an inert atmosphere (e.g., argon or nitrogen) for several hours.
- Purification: The crude product is often purified by a combination of techniques:
 - Washing: The solid product is washed with various solvents (e.g., ethanol, acetone) to remove unreacted starting materials and byproducts.
 - Soxhlet Extraction: Continuous extraction with different solvents can be used to separate the desired product from impurities.
 - Sublimation: Gradient sublimation under high vacuum is a common method for purifying naphthalocyanines to achieve high purity for electronic applications.



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General Workflow for Synthesis and Purification.

First Aid Measures



In case of exposure, follow these first aid procedures:

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- After Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
- After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- After Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Spill and Disposal Procedures

Spill Response:

- Evacuate the area.
- Wear appropriate PPE.
- Carefully sweep up the spilled solid material, avoiding dust generation.
- Place the spilled material into a sealed container for disposal.
- Clean the spill area with a wet cloth or paper towels, and place these in the sealed container as well.

Disposal:

Dispose of waste material in accordance with local, state, and federal regulations. This
material may be considered hazardous waste.

This technical guide is intended to provide essential safety and handling information for Tin(II) 2,3-naphthalocyanine. Researchers should always consult the most up-to-date Safety Data



Sheet from their supplier and perform a thorough risk assessment before beginning any experimental work.

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- To cite this document: BenchChem. [In-Depth Technical Guide: Safety and Handling of Tin(II) 2,3-Naphthalocyanine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15383212#safety-and-handling-precautions-for-tin-ii-2-3-naphthalocyanine]

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